

Application Note: Determination of 1-Nitroso-pyrrolopiperidine by High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: 1-Nitroso-pyrrolopiperidine

Cat. No.: B15807092

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Introduction

1-Nitroso-pyrrolopiperidine is a nitrosamine impurity of concern for the pharmaceutical industry. Nitrosamines are classified as probable human carcinogens, making their detection and quantification at trace levels a critical aspect of drug safety and quality control.^[1] High-Performance Liquid Chromatography (HPLC), particularly when coupled with mass spectrometry (MS), is a powerful and widely adopted technique for the analysis of nitrosamine impurities in active pharmaceutical ingredients (APIs) and finished drug products.^{[2][3]} This application note details a proposed HPLC-MS/MS method for the quantitative analysis of **1-Nitroso-pyrrolopiperidine**, based on methodologies developed for structurally similar nitrosamine compounds.

Analytical Principle

This method employs a reverse-phase HPLC separation coupled with tandem mass spectrometry (MS/MS) for the sensitive and selective quantification of **1-Nitroso-pyrrolopiperidine**. The chromatographic separation is achieved on a C18 column with a gradient elution of an acidic mobile phase and an organic modifier. Detection by MS/MS in the

Multiple Reaction Monitoring (MRM) mode ensures high specificity and low detection limits, which is crucial for trace-level impurity analysis.[\[4\]](#)

Chromatographic Conditions

A summary of the proposed HPLC and MS/MS parameters is provided in the table below. These conditions are based on a method developed for the simultaneous quantification of N-Nitroso Moxifloxacin and di-nitroso pyrroloperidine and may require further optimization for **1-Nitroso-pyrroloperidine** specifically.[\[4\]](#)

Parameter	Recommended Condition
HPLC System	UHPLC/HPLC system coupled with a triple quadrupole mass spectrometer
Column	Waters Cortecs T3 C18 (100 mm × 3.0 mm, 2.7 μm) or equivalent [4]
Mobile Phase A	0.1% Formic acid in Water [4]
Mobile Phase B	0.1% Formic acid in Acetonitrile [4]
Gradient Elution	Time (min) / %B: 0.0/30, 2.0/30, 8.0/90, 9.0/90, 9.1/30, 10/30 [4]
Flow Rate	0.3 mL/min [4]
Column Temperature	35 °C [4]
Autosampler Temp.	15 °C [4]
Injection Volume	5 μL
Ionization Source	Electrospray Ionization (ESI), Positive Mode
MS/MS Mode	Multiple Reaction Monitoring (MRM)
MRM Transition	To be determined by direct infusion of a 1-Nitroso-pyrroloperidine standard
Diluent	0.1% Formic acid in Acetonitrile and Water (80:20 v/v) [4]

Experimental Protocol

1. Reagents and Materials

- **1-Nitroso-pyrroloperidine** reference standard
- Acetonitrile (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Methanol (HPLC grade)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- 0.22 µm syringe filters (hydrophilic PVDF)[4]

2. Standard Solution Preparation

- Primary Stock Solution (e.g., 100 µg/mL): Accurately weigh a suitable amount of **1-Nitroso-pyrroloperidine** reference standard and dissolve it in a known volume of diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with the diluent to construct a calibration curve (e.g., in the range of 0.5 ng/mL to 100 ng/mL).

3. Sample Preparation

- Accurately weigh and transfer a known amount of the sample (e.g., powdered tablets or API) into a volumetric flask.
- Add a portion of the diluent and sonicate to dissolve the sample.[4]
- Make up to volume with the diluent and mix well.
- If necessary, centrifuge the solution to pellet any undissolved excipients.[4]

- Filter an aliquot of the supernatant through a 0.22 μm syringe filter into an HPLC vial for analysis.[4]

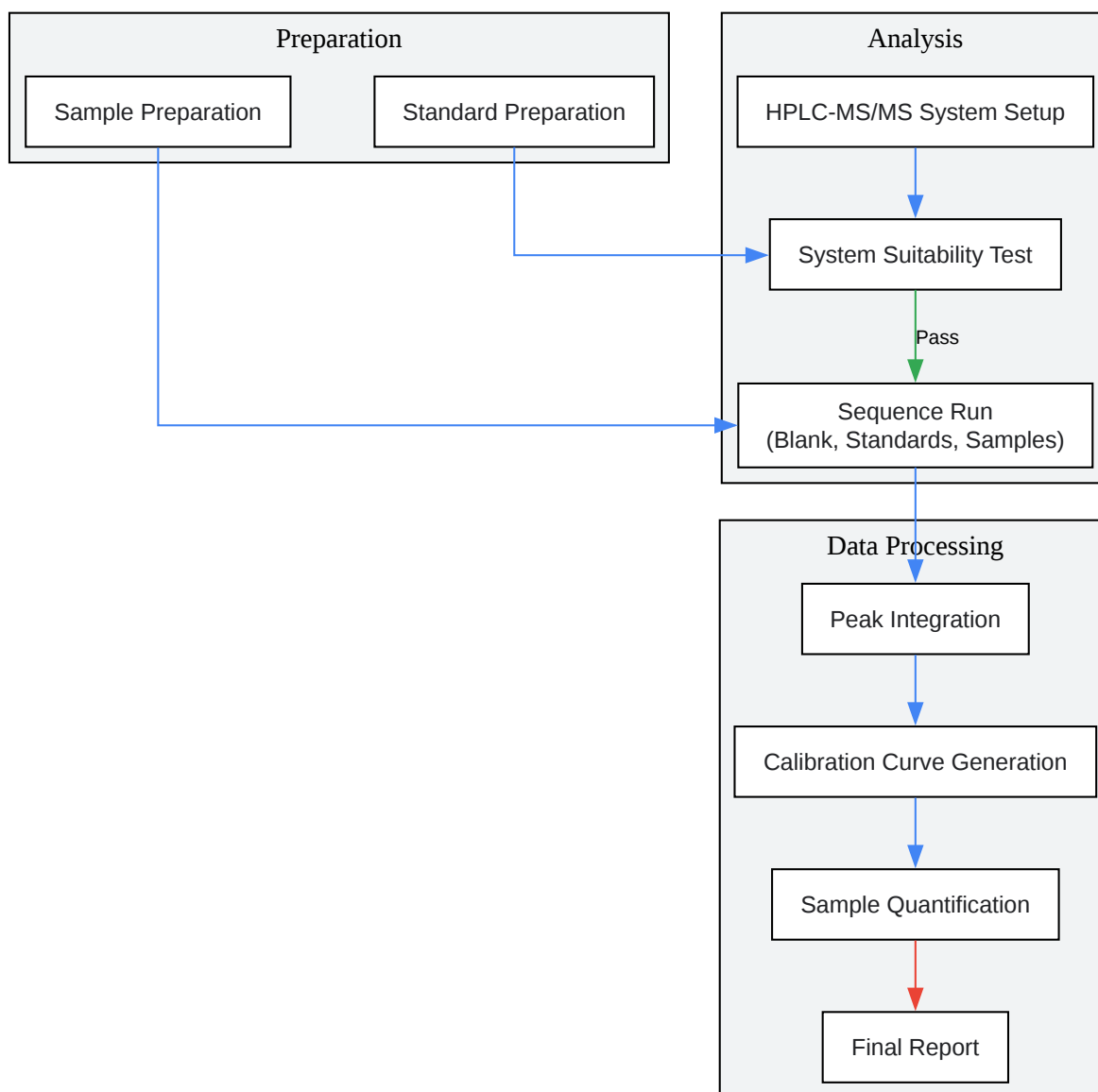
4. System Suitability

- Before sample analysis, inject a mid-level standard solution multiple times (e.g., $n=6$).
- The system is deemed suitable for use if the relative standard deviation (RSD) of the peak areas is less than 5.0%.

5. Analysis

- Set up the HPLC-MS/MS system with the parameters outlined in the table above.
- Inject the blank (diluent), standard solutions, and sample solutions.
- Construct a calibration curve by plotting the peak area of **1-Nitroso-pyrroloperidine** against its concentration.
- Determine the concentration of **1-Nitroso-pyrroloperidine** in the sample solutions from the calibration curve.

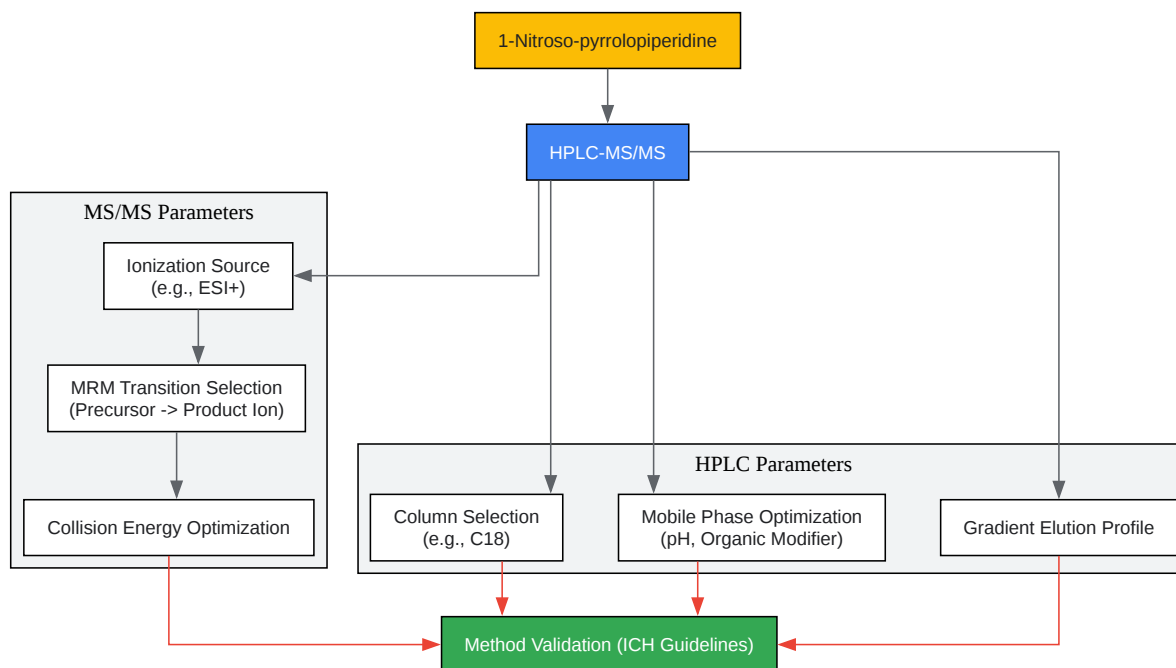
Workflow Diagram



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Caption: Workflow for the HPLC-MS/MS analysis of **1-Nitroso-pyrroloperidine**.

Logical Relationship of Method Development



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Caption: Key parameters in the development of an HPLC-MS/MS method for nitrosamines.

Conclusion

The proposed HPLC-MS/MS method provides a robust framework for the sensitive and selective determination of **1-Nitroso-pyrroloperidine**. The combination of reversed-phase chromatography and tandem mass spectrometry ensures reliable quantification at trace levels, meeting the stringent regulatory requirements for the control of potentially genotoxic impurities.

in pharmaceutical products. Method validation in accordance with ICH guidelines is necessary to demonstrate its suitability for its intended purpose.

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